

NBI 35965 hydrochloride solubility issues in aqueous solutions

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Compound of Interest

Compound Name: NBI 35965 hydrochloride

Cat. No.: B560253

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Technical Support Center: NBI 35965 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **NBI 35965 hydrochloride** in aqueous solutions.

Product Information

Property	Value	Reference
Molecular Weight	437.79 g/mol	[1]
Formula	C ₂₁ H ₂₂ Cl ₂ N ₄ ·HCl	[1]
CAS Number	1782228-59-4	[1]
Purity	≥98%	[1]
Storage	Desiccate at room temperature	[1]
Mechanism of Action	Potent and selective corticotropin-releasing factor receptor 1 (CRF ₁) antagonist	[1][2]

Solubility Data

Solvent	Maximum Concentration	Reference
Water	100 mM (43.78 mg/mL)	[1]
DMSO	100 mM (43.78 mg/mL)	[1]

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for creating a stock solution of **NBI 35965 hydrochloride**?

A1: **NBI 35965 hydrochloride** is readily soluble in both water and DMSO up to 100 mM.[1] For most in vitro applications, preparing a stock solution in sterile, purified water is recommended to avoid potential solvent effects of DMSO on cell cultures. For in vivo studies, the choice of solvent will depend on the route of administration and desired formulation.

Q2: I am observing precipitation when diluting my aqueous stock solution into a physiological buffer (e.g., PBS). What could be the cause?

A2: While **NBI 35965 hydrochloride** is water-soluble, its solubility can be influenced by the pH and ionic strength of the solution. Physiological buffers like PBS have a higher ionic strength and a neutral pH, which can sometimes lead to the precipitation of a compound that is more soluble in pure water, especially at high concentrations. It is advisable to prepare fresh dilutions and to test the solubility in the final buffer system at the desired working concentration before a large-scale experiment.

Q3: Can I sonicate or heat the solution to aid dissolution?

A3: Gentle warming (e.g., to 37°C) and brief sonication can be used to facilitate the dissolution of **NBI 35965 hydrochloride**. However, prolonged heating or aggressive sonication should be avoided to prevent potential degradation of the compound.

Q4: How should I store stock solutions of **NBI 35965 hydrochloride**?

A4: For aqueous stock solutions, it is recommended to store them at -20°C for short-term storage (up to 1 month) and at -80°C for long-term storage (up to 6 months).[3] DMSO stock

solutions are also stable under these conditions.[4] Avoid repeated freeze-thaw cycles by aliquoting the stock solution into smaller, single-use vials.

Q5: Are there any recommended formulations for in vivo oral administration?

A5: Yes, for oral gavage in animal studies, **NBI 35965 hydrochloride** has been formulated in 5% mannitol in water.[2][3] Other potential oral formulations include suspensions in 0.2% carboxymethyl cellulose or solutions containing PEG400 or Tween 80.[3]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Compound is not fully dissolving in water.	- Insufficient mixing. - Concentration is too high. - Water quality is poor.	- Vortex the solution for 1-2 minutes. - Use gentle warming (37°C) or brief sonication. - Ensure the concentration does not exceed 100 mM. - Use sterile, purified water (e.g., Milli-Q or equivalent).
Precipitation occurs after adding to cell culture media or buffer.	- Change in pH or ionic strength. - Saturation limit exceeded in the final solution.	- Prepare a more dilute stock solution. - Add the stock solution to the media/buffer dropwise while stirring. - Test the solubility at the final concentration in a small volume first.
Inconsistent experimental results.	- Degradation of the compound. - Inaccurate concentration of the stock solution.	- Prepare fresh stock solutions regularly. - Store stock solutions properly in aliquots at -80°C. - Always use the batch-specific molecular weight provided on the Certificate of Analysis for concentration calculations.[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Aqueous Stock Solution

- Weigh out a precise amount of **NBI 35965 hydrochloride** powder using an analytical balance.
- Using the batch-specific molecular weight (e.g., 437.79 g/mol), calculate the volume of sterile, purified water required to achieve a 10 mM concentration.
 - Calculation Example: For 5 mg of compound: $(5 \text{ mg} / 437.79 \text{ mg/mmol}) / 10 \text{ mmol/L} = 0.001142 \text{ L} = 1.142 \text{ mL}$.
- Add the calculated volume of water to the vial containing the compound.
- Vortex the solution for 1-2 minutes until the compound is fully dissolved. Gentle warming or brief sonication can be applied if necessary.
- Filter the solution through a 0.22 µm sterile filter into a new sterile tube.
- Aliquot the stock solution into single-use vials and store at -80°C.

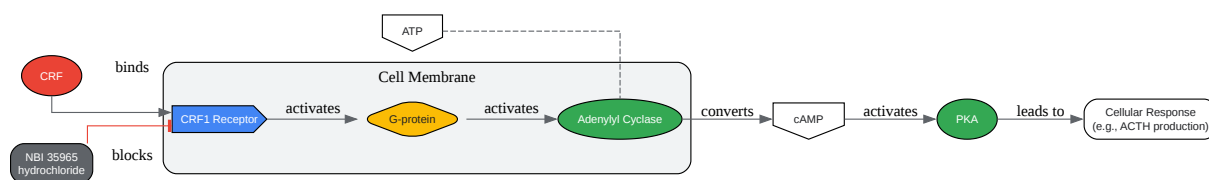
Protocol 2: Preparation of a Working Solution for In Vitro Assays

- Thaw a single-use aliquot of the 10 mM aqueous stock solution.
- Serially dilute the stock solution with the appropriate cell culture medium or assay buffer to achieve the desired final working concentration.
- Ensure thorough mixing after each dilution step.
- Use the freshly prepared working solution immediately for your experiment.

Signaling Pathway and Experimental Workflow

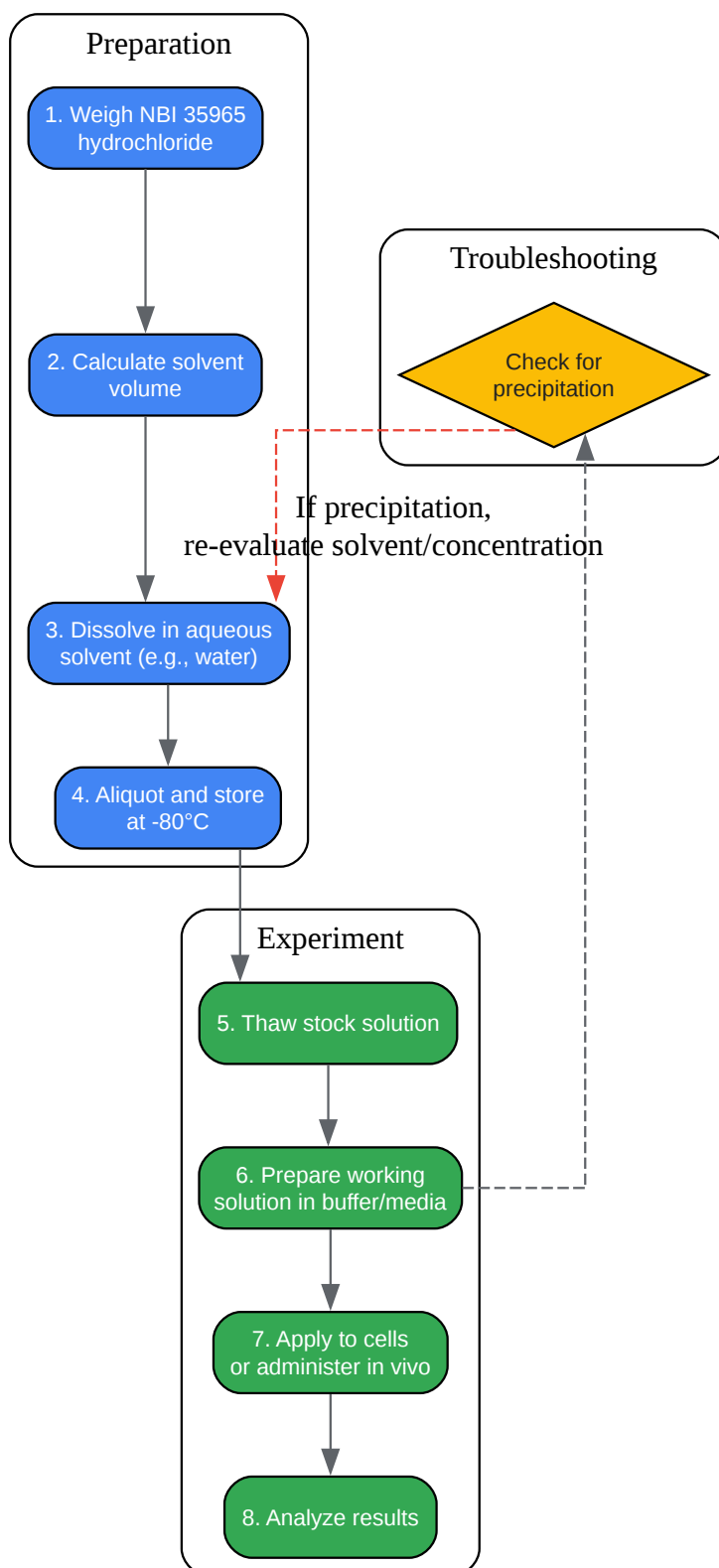
NBI 35965 hydrochloride is a potent and selective antagonist of the Corticotropin-Releasing Factor Receptor 1 (CRF₁).^[1] The CRF₁ receptor is a G-protein coupled receptor that, upon binding its endogenous ligand CRF, activates adenylyl cyclase, leading to an increase in

intracellular cyclic AMP (cAMP).[2] This signaling cascade is a key component of the stress response, and its activation can lead to the production and release of adrenocorticotrophic hormone (ACTH).[1][2] By blocking the CRF₁ receptor, **NBI 35965 hydrochloride** inhibits the downstream signaling cascade, thereby reducing cAMP accumulation and ACTH production.[1][2]



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Caption: CRF₁ receptor signaling pathway and the inhibitory action of **NBI 35965 hydrochloride**.



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Caption: General experimental workflow for using **NBI 35965 hydrochloride**.

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References

- 1. rndsystems.com [rndsystems.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. NBI 35965 hydrochloride | CRFR | 1782228-59-4 | Invivochem [invivochem.com]
- 4. NBI-35965|268546-19-6|COA [dcchemicals.com]
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